

Safety and handling precautions for 1-(2-Bromoethoxy)-4-fluorobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-4-fluorobenzene

Cat. No.: B1271244

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An In-depth Technical Guide to the Safe Handling of **1-(2-Bromoethoxy)-4-fluorobenzene**

This guide provides comprehensive safety and handling information for **1-(2-Bromoethoxy)-4-fluorobenzene**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and essential safety protocols to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

1-(2-Bromoethoxy)-4-fluorobenzene is a fluorinated aromatic bromoalkoxy compound. Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	332-48-9	[1][2]
Molecular Formula	C8H8BrFO	[2][3]
Molecular Weight	219.06 g/mol	[2]
Appearance	Clear colorless to brownish liquid after melting	[3]
Melting Point	58-60 °C	[3]
Boiling Point	66 °C at 0.1 mmHg	[3]
Synonyms	4-Fluorophenoxy-ethylbromide, β-Bromo-4-fluorophenetole	[3]

Hazard Identification and Toxicology

While the toxicological properties of **1-(2-Bromoethoxy)-4-fluorobenzene** have not been fully investigated, it is classified as a hazardous substance.[2] It is crucial to handle this compound with care, assuming it may have significant health effects.

GHS Hazard Classification:

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Acute Effects: This compound is an irritant to the skin, eyes, and mucous membranes of the upper respiratory tract.[2] Ingestion and inhalation may be harmful.[2]

Chronic Effects: Long-term exposure effects have not been determined. As with many halogenated organic compounds, repeated exposure should be avoided.

Toxicology Data: Specific quantitative toxicity data such as LD50 or LC50 values for **1-(2-Bromoethoxy)-4-fluorobenzene** are not currently available.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **1-(2-Bromoethoxy)-4-fluorobenzene** to prevent exposure.

Body Part	Recommended Protection	Specifications and Best Practices
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended for splash hazards.	Must be compliant with ANSI Z87.1 standards. [4] [5]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A flame-resistant lab coat should be worn.	Inspect gloves before each use. Lab coats should be fully buttoned. [4] [6]
Respiratory	Use in a well-ventilated area, preferably within a chemical fume hood.	If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [4] [7]
Footwear	Closed-toe shoes made of a material that resists chemical penetration.	---

Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- All work with **1-(2-Bromoethoxy)-4-fluorobenzene** should be conducted in a well-ventilated chemical fume hood.[2][8]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[2]
- Keep containers tightly closed when not in use.[2]
- Take precautionary measures against static discharge.

Storage:

- Store in a cool, dry, and well-ventilated place.[2][9]
- Keep containers tightly closed.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

First Aid Measures

In the event of accidental exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of clean, running water for at least 15 minutes, keeping the eyelids open. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with soap and generous quantities of running water. Remove contaminated clothing. If irritation persists, seek medical attention.[2][4]
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Accidental Release and Firefighting Measures

Accidental Release: In case of a spill, follow these procedures:

- Evacuate all non-essential personnel from the area.[10]
- Wear appropriate PPE, including respiratory protection if necessary.[11]
- Contain the spill using absorbent materials such as vermiculite, sand, or commercial sorbents.[11][12]
- Carefully collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal.[11][12]
- Clean the spill area with a suitable solvent, followed by soap and water.[13]
- All materials used for cleanup should be disposed of as hazardous waste.[11]

Firefighting:

- Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol/polymer foam.[2]
- Hazards: The compound emits toxic fumes under fire conditions.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[14]

Disposal Considerations

All waste containing **1-(2-Bromoethoxy)-4-fluorobenzene** must be treated as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Halogenated organic waste should be segregated from non-halogenated waste streams.[8]
- Dispose of the waste in accordance with all local, state, and federal regulations.[8]

Experimental Protocols

The following are generalized protocols for handling **1-(2-Bromoethoxy)-4-fluorobenzene**. Specific experimental procedures should be adapted based on a thorough risk assessment.

Protocol 1: Weighing and Transferring

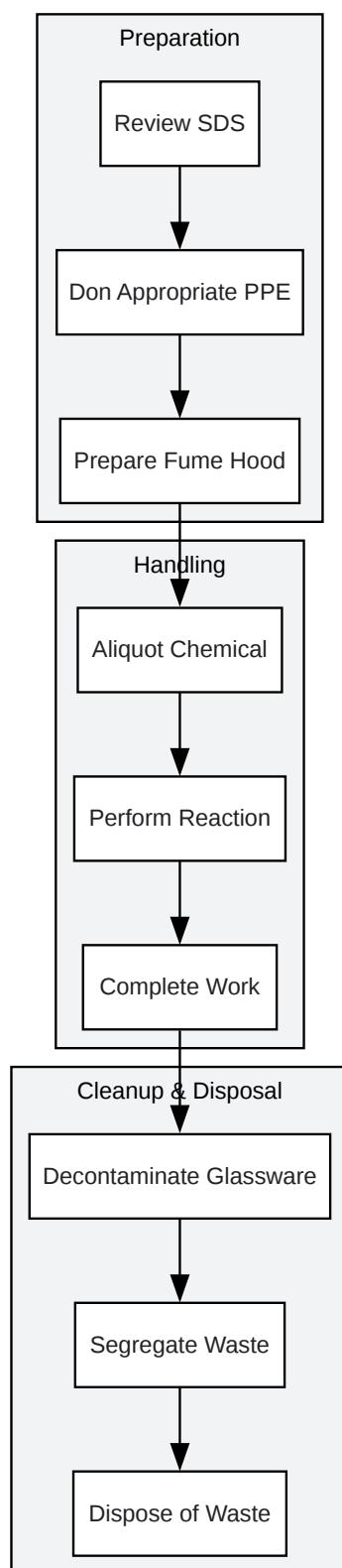
- Preparation: Ensure the chemical fume hood is operational and the work area is clean. Don all required PPE.
- Weighing: Tare a suitable container on a balance inside the fume hood. Carefully transfer the required amount of the compound into the container using a clean spatula.
- Transfer: If transferring to a reaction vessel, do so within the fume hood. If the compound is in its liquid state (above 58-60 °C), use a glass pipette or syringe.
- Cleanup: Immediately clean any minor spills. Seal the stock container and return it to its designated storage location.

Protocol 2: Use in a Chemical Reaction

- Setup: Assemble the reaction apparatus within a chemical fume hood.
- Addition: Add **1-(2-Bromoethoxy)-4-fluorobenzene** to the reaction vessel as per the experimental plan. If the reaction is heated, ensure a condenser is in place to prevent the escape of volatile materials.
- Monitoring: Monitor the reaction from outside the fume hood whenever possible. Keep the fume hood sash at the lowest practical height.
- Workup: Quench and work up the reaction within the fume hood. All solvent extractions and transfers should be performed in the hood.
- Waste Collection: Collect all liquid and solid waste in appropriately labeled hazardous waste containers.

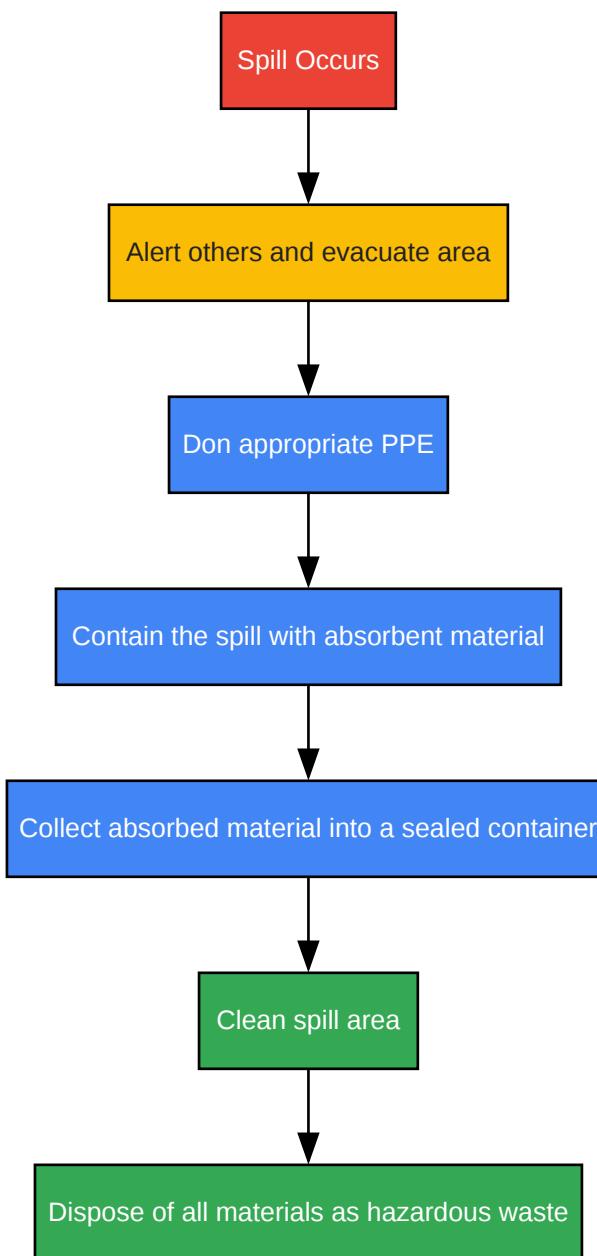
Visualized Workflows and Relationships

The following diagrams illustrate key safety-related workflows for handling **1-(2-Bromoethoxy)-4-fluorobenzene**.



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Caption: Generalized workflow for handling **1-(2-Bromoethoxy)-4-fluorobenzene**.



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- To cite this document: BenchChem. [Safety and handling precautions for 1-(2-Bromoethoxy)-4-fluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271244#safety-and-handling-precautions-for-1-2-bromoethoxy-4-fluorobenzene>]

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